

Application Note: Characterization of Galactonic Acid using NMR and Mass Spectrometry

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Compound of Interest

Compound Name: Galactonic acid

Cat. No.: B1197488

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Galactonic acid**, a sugar acid derived from galactose, plays a role in various biological pathways and is a key component in certain metabolic processes. Its accurate identification and characterization are crucial for metabolomics research, diagnostics, and the development of therapeutics. This document provides detailed application notes and protocols for the structural elucidation of **galactonic acid** using two powerful analytical techniques: Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). These methods, when used in conjunction, provide unambiguous confirmation of its molecular structure, mass, and purity.

Mass Spectrometry (MS) for Galactonic Acid Analysis

Mass spectrometry is a fundamental technique for determining the molecular weight and elemental composition of a compound. For a small, polar molecule like **galactonic acid**, both Gas Chromatography-Mass Spectrometry (GC-MS), typically requiring derivatization, and Liquid Chromatography-Mass Spectrometry (LC-MS) are effective methods.

Experimental Workflow: Mass Spectrometry

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